

Application Note: NMR Characterization of (Acetyl-2,3-dimethylanilino)acetic acid

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Compound of Interest

Compound Name: (Acetyl-2,3-dimethylanilino)acetic acid

CAS No.: 624735-00-8

Cat. No.: B15086362

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Abstract & Scope

This application note details the structural elucidation and quality control protocols for **(Acetyl-2,3-dimethylanilino)acetic acid** (also known as N-acetyl-N-(2,3-xylyl)glycine). This compound is a critical structural isomer of the Lidocaine metabolite N-acetyl-N-(2,6-xylyl)glycine. Differentiating these isomers is vital in pharmaceutical impurity profiling and metabolic studies.

The Core Challenge: As a tertiary amide, this molecule exhibits restricted rotation around the C-N bond, leading to the presence of distinct cis and trans rotamers in solution at room temperature. This phenomenon complicates the NMR spectrum by "doubling" signals, often misidentified as impurities. This guide provides a self-validating protocol using Variable Temperature (VT) NMR to resolve these rotamers and confirm structural integrity.

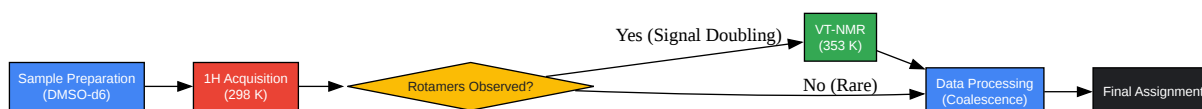
Structural Analysis & Spin System

Before acquisition, we must define the expected magnetic environment. The molecule consists of an asymmetric 2,3-dimethylphenyl ring attached to a tertiary nitrogen. The nitrogen bears an acetyl group and a carboxymethyl group.

Key Structural Features:

- **Asymmetry:** Unlike the symmetric 2,6-dimethyl (Lidocaine) derivatives, the 2,3-substitution pattern renders all aromatic protons chemically non-equivalent.
- **Amide Rotamerism:** The steric bulk of the ortho-methyl group (C2) interacts with the N-acetyl group, creating a high rotational energy barrier.
- **Chirality (Dynamic):** In the "frozen" rotamer state, the glycine methylene protons (
-CH
-COOH) may appear diastereotopic (AB quartet) rather than a singlet due to the chiral axis created by the restricted C-N bond.

Workflow Visualization



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Figure 1: Decision tree for handling rotameric complexity in tertiary amides.

Experimental Protocols

Sample Preparation

Objective: Maximize solubility and minimize solute aggregation while managing the carboxylic acid proton exchange.

- Solvent: DMSO-d

(99.9% D) is preferred over CDCl

- Reasoning: DMSO disrupts intermolecular hydrogen bonding of the carboxylic acid, sharpening the signals. It also raises the boiling point, allowing for higher temperature experiments (see VT-NMR section).
- Concentration: 10–15 mg in 600 μ L solvent.
- Tube: 5mm High-Precision NMR tube (Wilmad 535-PP or equivalent).

Acquisition Parameters (600 MHz recommended)

Parameter	1H Standard (RT)	1H High Temp (VT)	¹³ C { ¹ H} Decoupled
Temperature	298 K (25°C)	353 K (80°C)	298 K
Pulse Seq	zg30 (30° pulse)	zg30	zgpg30
Relaxation Delay (D1)	1.0 s	2.0 s	2.0 s
Acquisition Time (AQ)	3.0 s	3.0 s	1.0 s
Scans (NS)	16	32	1024
Spectral Width	14 ppm (-2 to 12)	14 ppm	240 ppm

Critical Step: For the VT experiment, ensure the probe is tuned/matched at the elevated temperature before acquisition, as impedance changes with temperature.

Data Analysis & Interpretation

The Rotamer Fingerprint (298 K)

At room temperature, you will observe two sets of signals. This is not an impurity. It is the slow exchange between cis and trans isomers of the amide.

- Ratio: Typically ranges from 60:40 to 70:30 depending on steric clash.
- Diagnostic Region: Look at the Acetyl-CH

and the Glycine-CH

Chemical Shift Assignment Table (DMSO-d₆)

Moiety	Proton Count	Approx Shift (Maj/Min)	Multiplicity	Interpretation
-COOH	1H	12.0 - 13.0	Broad Singlet	Carboxylic acid (exchanges).
Ar-H (4,5,6)	3H	6.9 - 7.2	Multiplets	Asymmetric pattern (unlike 2,6-xylyl).
N-CH -	2H	3.8 / 4.2	Singlet (or ABq)	Glycine methylene. Split by rotamers.
Ar-CH (C2)	3H	2.15 / 2.20	Singlet	ortho-Methyl. Distinct from meta-methyl. ^[1]
Ar-CH (C3)	3H	2.25 / 2.28	Singlet	meta-Methyl.
N-CO-CH	3H	1.75 / 1.85	Singlet	Acetyl methyl. Highly diagnostic for rotamers.

Isomer Differentiation (2,3- vs. 2,6-Dimethyl)

This is the most common point of failure in QC.

- 2,6-Dimethyl isomer (Lidocaine-like): Symmetric. The aromatic region shows a simplified A B or A pattern (3 protons, but 2 are equivalent). The two Aryl-CH groups appear as a single strong peak (6H).
- 2,3-Dimethyl isomer (Target): Asymmetric. The aromatic region is complex (ABC or AMX). The two Aryl-CH

groups appear as two distinct peaks (3H each).

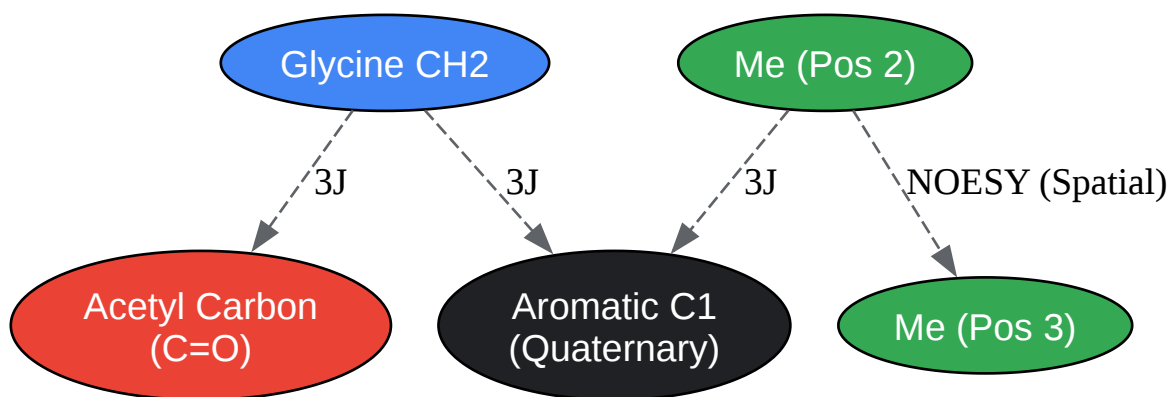
Variable Temperature (VT) Validation

To prove the "impurities" are actually rotamers, heat the sample to 353 K (80°C).

- Observation: The dual peaks for the Acetyl-CH and N-CH will broaden and eventually coalesce into single, sharp averages.
- Mechanism: Thermal energy overcomes the rotational barrier of the C-N amide bond (), enabling fast exchange on the NMR timescale.
- Calculation: If required, the free energy of activation () can be calculated using the coalescence temperature () and the separation of peaks in Hz () at slow exchange [1].

Logic & Connectivity Diagram

The following diagram illustrates the correlations required to confirm the 2,3-substitution pattern using 2D NMR (HMBC).



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Figure 2: Key HMBC (Heteronuclear Multiple Bond Correlation) and NOESY interactions confirming the 2,3-substitution and N-acetylation.

Troubleshooting

- Issue: Broad peaks in the aromatic region.
 - Cause: Intermediate exchange rate at room temperature or paramagnetic impurities.
 - Fix: Run VT-NMR at 320 K to sharpen peaks, or filter sample through Celite if particulates are present.
- Issue: Missing Carboxylic Acid proton.
 - Cause: Exchange with water in DMSO.
 - Fix: This is normal. Do not integrate the broad hump >11 ppm for stoichiometry. Use the aromatic integral (3H) as the reference.

References

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Sources

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